

Preparing Maraviroc stock solutions with DMSO and ethanol

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Compound of Interest

Compound Name: Maraviroc

Cat. No.: B10761220

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Technical Support Center: Maraviroc Stock Solutions

This technical support center provides guidance for researchers, scientists, and drug development professionals on the preparation, storage, and troubleshooting of **Maraviroc** stock solutions using dimethyl sulfoxide (DMSO) and ethanol.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for preparing **Maraviroc** stock solutions?

A1: **Maraviroc** is soluble in organic solvents such as DMSO and ethanol.^[1] The choice of solvent may depend on the experimental requirements, such as the final concentration needed and the tolerance of the assay system (e.g., cell culture) to the solvent.

Q2: What is the solubility of **Maraviroc** in DMSO and ethanol?

A2: The reported solubility of **Maraviroc** can vary between suppliers. It is crucial to consult the manufacturer's product data sheet for batch-specific information. The table below summarizes the reported solubility values.

Q3: How should I store **Maraviroc** powder and its stock solutions?

A3: **Maraviroc** as a crystalline solid should be stored at -20°C for long-term stability, where it can be stable for at least four years.[1] Stock solutions in DMSO or ethanol should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -20°C for up to one month or at -80°C for up to six months.[2] Aqueous solutions of **Maraviroc** are not recommended for storage longer than one day.[1]

Q4: Can I dissolve **Maraviroc** directly in aqueous buffers?

A4: **Maraviroc** is sparingly soluble in aqueous buffers.[1] For applications requiring an aqueous solution, it is recommended to first dissolve **Maraviroc** in ethanol and then dilute with the aqueous buffer of choice.[1]

Troubleshooting Guide

Issue 1: **Maraviroc** is not fully dissolving in the solvent.

- Possible Cause 1: Concentration exceeds solubility limit.
 - Solution: Refer to the solubility data table and ensure you are not exceeding the recommended concentration for the chosen solvent. Different suppliers report varying solubility limits.
- Possible Cause 2: Insufficient agitation or temperature.
 - Solution: Sonication or vortexing can aid dissolution.[2][3] Gently warming the solution to 37°C for a short period (e.g., 10 minutes) can also help increase solubility.[3]
- Possible Cause 3: Poor quality or hydrated solvent.
 - Solution: Use high-purity, anhydrous solvents. DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of compounds.[2][4] Use freshly opened or properly stored anhydrous DMSO.

Issue 2: Precipitation occurs after diluting the stock solution in an aqueous medium.

- Possible Cause: Poor solubility of **Maraviroc** in the aqueous medium.

- Solution: To maximize solubility in aqueous buffers, first dissolve **Maraviroc** in ethanol before diluting with the aqueous solution.[1] A 1:1 solution of ethanol:PBS (pH 7.2) has been shown to dissolve **Maraviroc** up to approximately 0.5 mg/mL.[1] Ensure the final concentration in the aqueous medium does not exceed its solubility limit.

Issue 3: Inconsistent experimental results using the **Maraviroc** stock solution.

- Possible Cause 1: Degradation of the stock solution.
 - Solution: Ensure proper storage conditions are maintained (-20°C or -80°C in aliquots).[2] Avoid repeated freeze-thaw cycles. Prepare fresh stock solutions if degradation is suspected.
- Possible Cause 2: Inaccurate concentration of the stock solution.
 - Solution: Verify calculations for preparing the stock solution. Ensure the balance used for weighing the **Maraviroc** powder is properly calibrated.

Data Presentation

Table 1: Solubility of **Maraviroc** in DMSO and Ethanol

Solvent	Supplier	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
DMSO	Cayman Chemical	~3.3	~6.4	
MedchemExpress	50	97.3		Ultrasonic may be needed.
R&D Systems / Tocris	~38.5	75		
APEXBIO	>5.14	>10		
Selleck Chemicals	100	194.7		Use fresh, moisture-free DMSO.
TargetMol	255	496.4		Sonication is recommended.
Ethanol	Cayman Chemical	~25	~48.7	
MedchemExpress	6.5	12.7		Ultrasonic may be needed.
R&D Systems / Tocris	~51.4	100		
APEXBIO	≥48	≥93.4		
Selleck Chemicals	100	194.7		
TargetMol	51.4	100.1		Sonication is recommended.

Molecular Weight of **Maraviroc** is approximately 513.67 g/mol .

Experimental Protocols

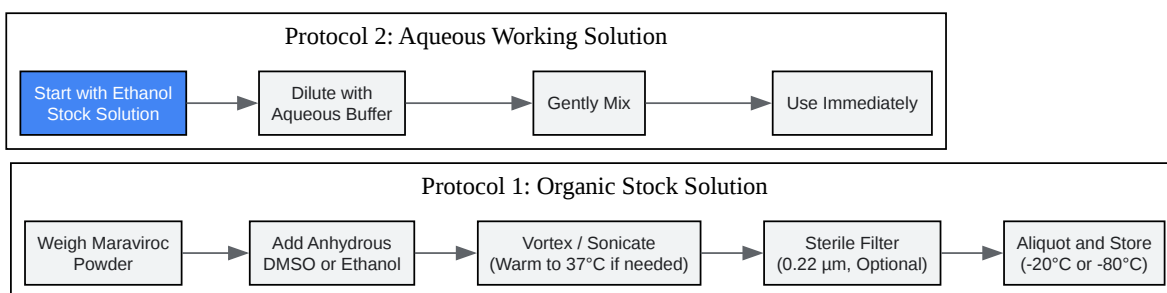
Protocol 1: Preparation of Maraviroc Stock Solution in DMSO or Ethanol

- Weighing: Accurately weigh the desired amount of **Maraviroc** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-purity, anhydrous DMSO or ethanol to achieve the desired concentration.
- Dissolution: Vortex or sonicate the solution until the **Maraviroc** is completely dissolved. Gentle warming to 37°C can be applied if necessary.[3]
- Sterilization (Optional): If required for sterile applications like cell culture, filter the stock solution through a 0.22 µm syringe filter compatible with the solvent.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials. Store at -20°C for up to one month or -80°C for up to six months.[2]

Protocol 2: Preparation of Maraviroc Working Solution in Aqueous Buffer

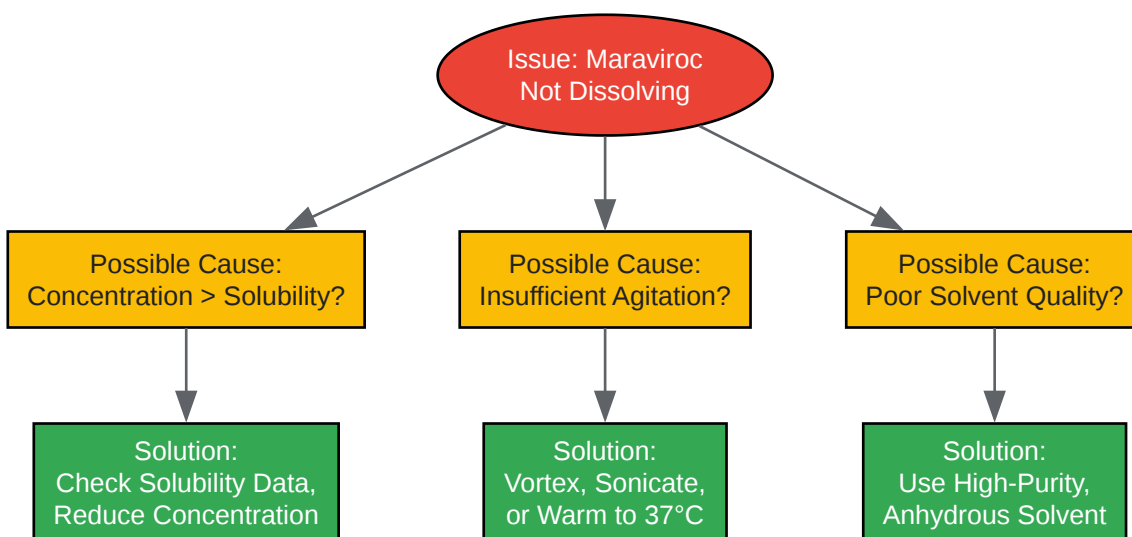
- Prepare Ethanol Stock: Prepare a concentrated stock solution of **Maraviroc** in 100% ethanol as described in Protocol 1.
- Dilution: Dilute the ethanol stock solution with the desired sterile aqueous buffer (e.g., PBS, cell culture medium) to the final working concentration.
- Mixing: Gently mix the solution by inversion or pipetting.
- Usage: Use the freshly prepared aqueous solution immediately. Do not store for more than one day.[1]

Visualizations



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Caption: Workflow for preparing **Maraviroc** stock and working solutions.



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Caption: Troubleshooting guide for **Maraviroc** dissolution issues.

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